

Application Notes and Protocols for ZK 756326, a Selective CCR8 Agonist

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Compound of Interest

Compound Name: ZK 756326

Cat. No.: B1249509

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Introduction: Understanding ZK 756326 and its Target, CCR8

ZK 756326 is a potent and selective, non-peptide small molecule agonist for the C-C Motif Chemokine Receptor 8 (CCR8), a G protein-coupled receptor (GPCR).^[1] In the complex landscape of cellular signaling, specificity is paramount. **ZK 756326** offers researchers a tool to probe the function of CCR8 with high selectivity over other chemokine receptors such as CCR3, CCR4, CXCR3, CXCR4, and CCR5.^{[1][2]} CCR8 is primarily expressed on T-helper 2 (Th2) cells, regulatory T cells (Tregs), and monocytes, and its activation is implicated in immune responses, inflammation, and HIV infection.^[1] The natural ligand for CCR8 is CCL1 (also known as I-309). **ZK 756326** mimics the action of CCL1, initiating a cascade of intracellular signaling events.^{[1][3]}

This document provides a comprehensive guide for the use of **ZK 756326** in cell culture, with a focus on methodologies to assess its biological activity in the human monocytic cell line, THP-1.

Physicochemical Properties and Stock Solution Preparation

A thorough understanding of the compound's properties is critical for accurate and reproducible experimental design.

Property	Value	Source(s)
Molecular Formula	C ₂₁ H ₂₈ N ₂ O ₃ · 2HCl	[2]
Molecular Weight	429.39 g/mol	[2]
Purity	>98%	[2][3]
Appearance	Crystalline solid	[2]
Solubility	Water (up to 100 mM), DMSO (up to 39 mg/mL), PBS (pH 7.2, up to 10 mg/mL)	[2][4][5]
Storage	Store lyophilized at -20°C, desiccated. In solution, store at -20°C for up to 3 months. Avoid multiple freeze-thaw cycles.	[3]

Preparation of a 10 mM Stock Solution in Sterile Water:

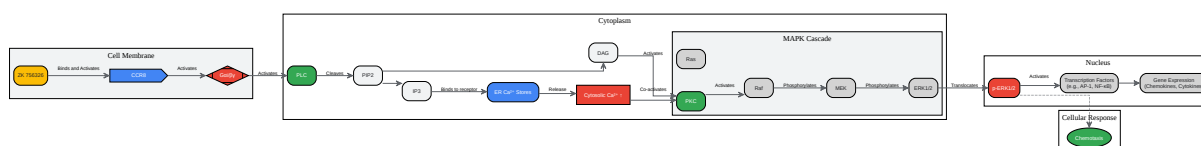
The high water solubility of **ZK 756326** (as a dihydrochloride salt) makes sterile water an ideal solvent for stock solutions, avoiding potential off-target effects of DMSO in sensitive cell-based assays.

- Aseptic Technique: All steps should be performed in a sterile biological safety cabinet.
- Calculation: To prepare a 10 mM stock solution, dissolve 4.29 mg of **ZK 756326** (MW: 429.39 g/mol) in 1 mL of sterile, nuclease-free water. Adjust the volume as needed based on the amount of compound.

- **Dissolution:** Add the sterile water to the vial of **ZK 756326**. Vortex briefly until the solid is completely dissolved.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store the aliquots at -20°C for up to 3 months.

CCR8 Signaling Pathway and Mechanism of Action of ZK 756326

Upon binding to CCR8, **ZK 756326** induces a conformational change in the receptor, leading to the activation of the associated heterotrimeric G protein, specifically the G α_i subtype.[1] This initiates a downstream signaling cascade.



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Caption: CCR8 signaling cascade initiated by **ZK 756326**.

Recommended Cell Line: THP-1

The THP-1 cell line, derived from a patient with acute monocytic leukemia, is an excellent model for studying CCR8 signaling as it endogenously expresses the receptor.^[2]^[6] These cells are grown in suspension and can be differentiated into macrophage-like cells.^[6]

THP-1 Cell Culture Protocol:

- Media: RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS), 2 mM L-glutamine, and 1% Penicillin-Streptomycin.
- Culture Conditions: Maintain cells in a humidified incubator at 37°C with 5% CO₂.
- Subculturing: Keep the cell density between 1 x 10⁵ and 1 x 10⁶ viable cells/mL. Split the culture every 2-3 days by centrifuging the cell suspension at 300 x g for 5 minutes and resuspending the pellet in fresh medium at the desired density.

Experimental Protocols for Assessing ZK 756326 Activity

The following are validated methods to quantify the agonistic effects of **ZK 756326** on CCR8 in THP-1 cells.

Protocol 1: Western Blot for ERK1/2 Phosphorylation

Activation of the Gαi pathway by CCR8 leads to the phosphorylation of ERK1/2, a key downstream signaling event.^[1]^[2]

- Cell Seeding: Seed 1 x 10⁶ THP-1 cells per well in a 6-well plate.
- Serum Starvation: For optimal results, serum-starve the cells for 2-4 hours in RPMI-1640 without FBS prior to stimulation. This reduces basal ERK phosphorylation.
- Stimulation: Treat the cells with varying concentrations of **ZK 756326** (e.g., 0, 10, 100, 250, 1000 nM). A time course experiment (e.g., 2, 5, 10, 30 minutes) is recommended to determine the peak response, though a 3-5 minute stimulation is often effective.^[2]
- Cell Lysis: After stimulation, place the plate on ice and aspirate the medium. Wash the cells once with ice-cold PBS. Lyse the cells by adding 100 µL of ice-cold RIPA buffer containing

protease and phosphatase inhibitors. Scrape the cells and transfer the lysate to a microfuge tube.

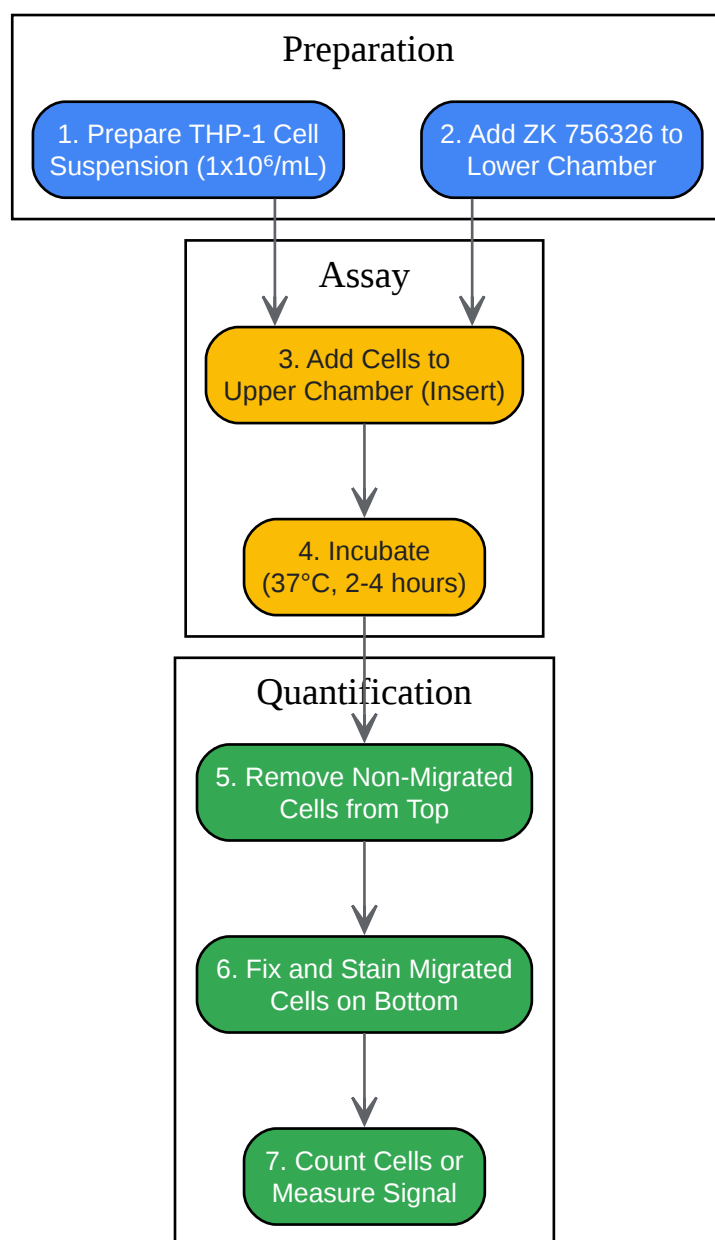
- Protein Quantification: Centrifuge the lysates at 14,000 x g for 15 minutes at 4°C. Collect the supernatant and determine the protein concentration using a BCA or Bradford assay.
- Western Blotting:
 - Load 10-20 µg of protein per lane on an SDS-PAGE gel.
 - Transfer the proteins to a PVDF or nitrocellulose membrane.
 - Block the membrane with 5% Bovine Serum Albumin (BSA) or non-fat dry milk in Tris-Buffered Saline with 0.1% Tween-20 (TBST) for 1 hour at room temperature.
 - Incubate the membrane with a primary antibody against phospho-ERK1/2 (p-ERK) overnight at 4°C.
 - Wash the membrane three times with TBST.
 - Incubate with an appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane three times with TBST.
 - Visualize the bands using an ECL detection reagent.
 - To ensure equal protein loading, strip the membrane and re-probe with an antibody against total ERK1/2.

Protocol 2: Chemotaxis Assay

A hallmark of chemokine receptor activation is the induction of directed cell migration, or chemotaxis.^[1]

- Assay Setup: Use a 24-well plate with transwell inserts (e.g., 8 µm pore size for THP-1 cells).

- **Preparation of Chemoattractant:** In the lower chamber of the 24-well plate, add 600 μ L of serum-free RPMI-1640 containing various concentrations of **ZK 756326** (e.g., 10 nM to 1 μ M). Include a negative control (medium alone) and a positive control (e.g., 100 ng/mL CCL1).
- **Cell Preparation:** Resuspend THP-1 cells in serum-free RPMI-1640 at a concentration of 1×10^6 cells/mL.
- **Cell Addition:** Add 100 μ L of the cell suspension (1×10^5 cells) to the upper chamber of each transwell insert.
- **Incubation:** Incubate the plate at 37°C in a 5% CO₂ incubator for 2-4 hours.
- **Quantification of Migration:**
 - Carefully remove the transwell inserts.
 - Remove the non-migrated cells from the top of the membrane with a cotton swab.
 - Fix and stain the migrated cells on the bottom of the membrane (e.g., with crystal violet or a fluorescent DNA dye like DAPI).
 - Elute the stain and measure the absorbance or fluorescence, or count the migrated cells in several fields of view under a microscope. The number of migrated cells is directly proportional to the chemotactic activity of **ZK 756326**.



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Caption: Workflow for a transwell chemotaxis assay.

Concluding Remarks

ZK 756326 is a valuable chemical tool for investigating the biology of CCR8. The protocols outlined in this document provide a robust framework for researchers to study its effects on downstream signaling and cellular function in the relevant THP-1 cell model. As with any

experimental system, careful optimization of cell density, stimulation times, and agonist concentrations is recommended to achieve reproducible and meaningful results.

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